

Application Note: Purification of 2,2,3,3-Tetramethylcyclopropanecarboxylic Acid by Recrystallization

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Compound of Interest

Compound Name: 2,2,3,3-Tetramethylcyclopropanecarboxylic acid

Cat. No.: B044984

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2,2,3,3-Tetramethylcyclopropanecarboxylic acid (TMCA) is a key intermediate in the synthesis of various compounds, including pyrethroid fenpropathrin and other central nervous system-active agents.[1][2] The purity of TMCA is critical for the successful synthesis of these target molecules and for ensuring the desired pharmacological activity and safety profile in drug development. Recrystallization is a robust and widely used technique for the purification of solid organic compounds.[3][4] This method relies on the difference in solubility of the compound and its impurities in a suitable solvent at different temperatures. This application note provides a detailed protocol for the purification of **2,2,3,3-Tetramethylcyclopropanecarboxylic acid** by recrystallization.

Data Presentation

Table 1: Physical and Chemical Properties of **2,2,3,3-Tetramethylcyclopropanecarboxylic Acid**

Property	Value
Molecular Formula	C ₈ H ₁₄ O ₂ [1][5]
Molecular Weight	142.20 g/mol [1][5][6]
Appearance	White powder or crystals[2]
Melting Point	120-121 °C[1][6]
Boiling Point	204.8 ± 8.0 °C (Predicted)[1]
Solubility	Slightly soluble in water and chloroform. Soluble in methanol, ethanol, and acetonitrile.[1]
pKa	5.20 ± 0.44 (Predicted)[1]

Table 2: Potential Solvent Systems for Recrystallization of TMCA

Solvent/System	Boiling Point (°C)	Rationale for Use
Water	100	TMCA is slightly soluble in water, and this solubility is expected to increase with temperature, making it a potential single-solvent system.[1]
Ethanol/Water	Variable	A mixed solvent system where TMCA is soluble in ethanol (the "good" solvent) and less soluble in water (the "poor" solvent).[1][7] This allows for fine-tuning of the crystallization process.
Methanol/Water	Variable	Similar to the ethanol/water system, offering another option for a mixed solvent recrystallization.[1][7]

Experimental Protocols

This section details the recommended protocol for the purification of **2,2,3,3-Tetramethylcyclopropanecarboxylic acid** using a mixed solvent (ethanol/water) recrystallization method.

Materials and Equipment

- Crude **2,2,3,3-Tetramethylcyclopropanecarboxylic acid**
- Ethanol (95% or absolute)
- Deionized water
- Erlenmeyer flasks (appropriate sizes)
- Heating mantle or hot plate with a water bath
- Magnetic stirrer and stir bars
- Graduated cylinders
- Buchner funnel and filter flask
- Filter paper
- Spatula
- Watch glass
- Ice bath
- Drying oven or vacuum desiccator

Protocol: Mixed Solvent Recrystallization (Ethanol/Water)

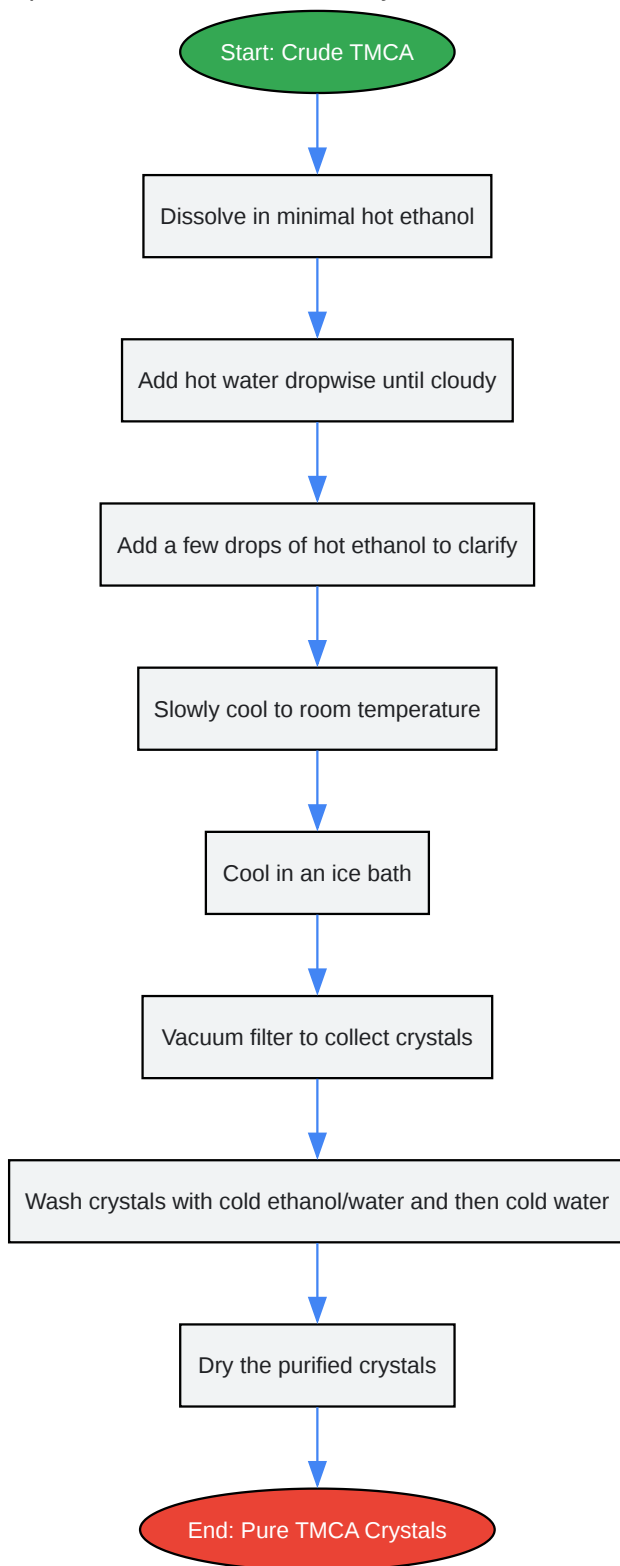
- Dissolution:

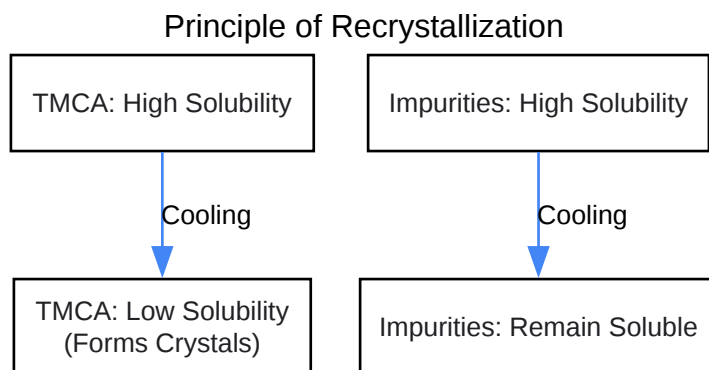
- Place the crude **2,2,3,3-Tetramethylcyclopropanecarboxylic acid** into an Erlenmeyer flask with a magnetic stir bar.
- Add a minimal amount of hot ethanol to the flask while stirring and heating to dissolve the solid completely. Ensure the solution is at or near the boiling point of ethanol.
- Addition of Anti-Solvent:
 - Once the solid is fully dissolved, continue heating and begin to add hot deionized water dropwise to the solution. Water is the anti-solvent in this system.
 - Continue adding water until the solution becomes slightly cloudy or turbid, indicating that the saturation point has been reached.
- Clarification:
 - To ensure the formation of pure crystals, add a few more drops of hot ethanol to the cloudy solution until it becomes clear again.
- Crystallization:
 - Remove the flask from the heat source, cover it with a watch glass, and allow it to cool slowly to room temperature. Slow cooling is crucial for the formation of large, pure crystals.
 - Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the yield of the purified crystals.
- Isolation and Washing:
 - Collect the crystals by vacuum filtration using a Buchner funnel.
 - Wash the crystals with a small amount of ice-cold ethanol/water mixture to remove any remaining soluble impurities.
 - Break the vacuum and add a small amount of ice-cold deionized water to wash the crystals further.

- Drying:
 - Dry the purified crystals on the filter paper by drawing air through the Buchner funnel for several minutes.
 - Transfer the crystals to a watch glass and dry them in a low-temperature oven (e.g., 50-60 °C) or in a vacuum desiccator until a constant weight is achieved.
- Purity Assessment:
 - Determine the melting point of the purified **2,2,3,3-Tetramethylcyclopropanecarboxylic acid**. A sharp melting point close to the literature value (120-121 °C) indicates high purity.

Visualizations

Experimental Workflow for Recrystallization of TMCA





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